

Personal protective equipment for handling GSK319347A

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Compound of Interest

Compound Name: GSK319347A

Cat. No.: B1672380

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Essential Safety and Handling Guide for GSK319347A

Disclaimer: A specific Safety Data Sheet (SDS) for **GSK319347A** was not located in the public domain. The following guidance is based on general laboratory safety principles for handling research compounds with unknown toxicological properties and information from supplier data sheets. It is imperative to conduct a thorough risk assessment before handling this compound and to consult with your institution's Environmental Health and Safety (EHS) department.

GSK319347A is a dual inhibitor of TBK1 and IKK ϵ , and also inhibits IKK2.^{[1][2][3]} As with any potent, biologically active small molecule, appropriate safety precautions must be taken to minimize exposure.

Personal Protective Equipment (PPE)

Due to the absence of specific toxicological data, a cautious approach is warranted. The following table outlines the recommended PPE for handling **GSK319347A**.

PPE Category	Recommendation
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if contaminated.
Eye Protection	Use safety glasses with side shields or goggles.
Body Protection	A lab coat should be worn at all times. For procedures with a risk of splashing, consider a chemically resistant apron or gown.
Respiratory	When handling the solid compound outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is recommended to prevent inhalation of dust.

General guidance on PPE for handling potentially hazardous drugs emphasizes the use of proven resistant materials.^[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₅ S ₂
Molecular Weight	469.53 g/mol ^[1] ^[3]
CAS Number	862812-98-4 ^[1] ^[2] ^[3]
Appearance	Solid powder
Storage	Store powder at -20°C for up to 3 years. ^[1] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month. ^[2] Solutions are noted to be unstable and should be prepared fresh. ^[1]

Standard Operating Procedure for Handling GSK319347A

This protocol outlines the essential steps for safely handling **GSK319347A** in a laboratory setting.

1. Preparation and Engineering Controls:

- Conduct all manipulations of solid **GSK319347A** within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.
- Prepare all necessary equipment and reagents before handling the compound.

2. Weighing the Compound:

- Don the appropriate PPE as outlined in the table above.
- Tare a suitable weighing vessel on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **GSK319347A** powder to the weighing vessel using a clean spatula. Avoid creating dust.
- Close the primary container tightly and wipe it down with a damp cloth before returning it to storage.

3. Dissolution:

- Add the appropriate solvent to the weighed compound. According to supplier information, **GSK319347A** can be dissolved in DMSO to prepare stock solutions.[\[2\]](#)
- For in vivo studies, specific formulations using solvents like PEG300, Tween-80, and saline or corn oil have been described.[\[2\]](#)[\[3\]](#)
- Ensure the vessel is securely capped and mix gently until the compound is fully dissolved. Sonication may be required for some formulations.[\[3\]](#)

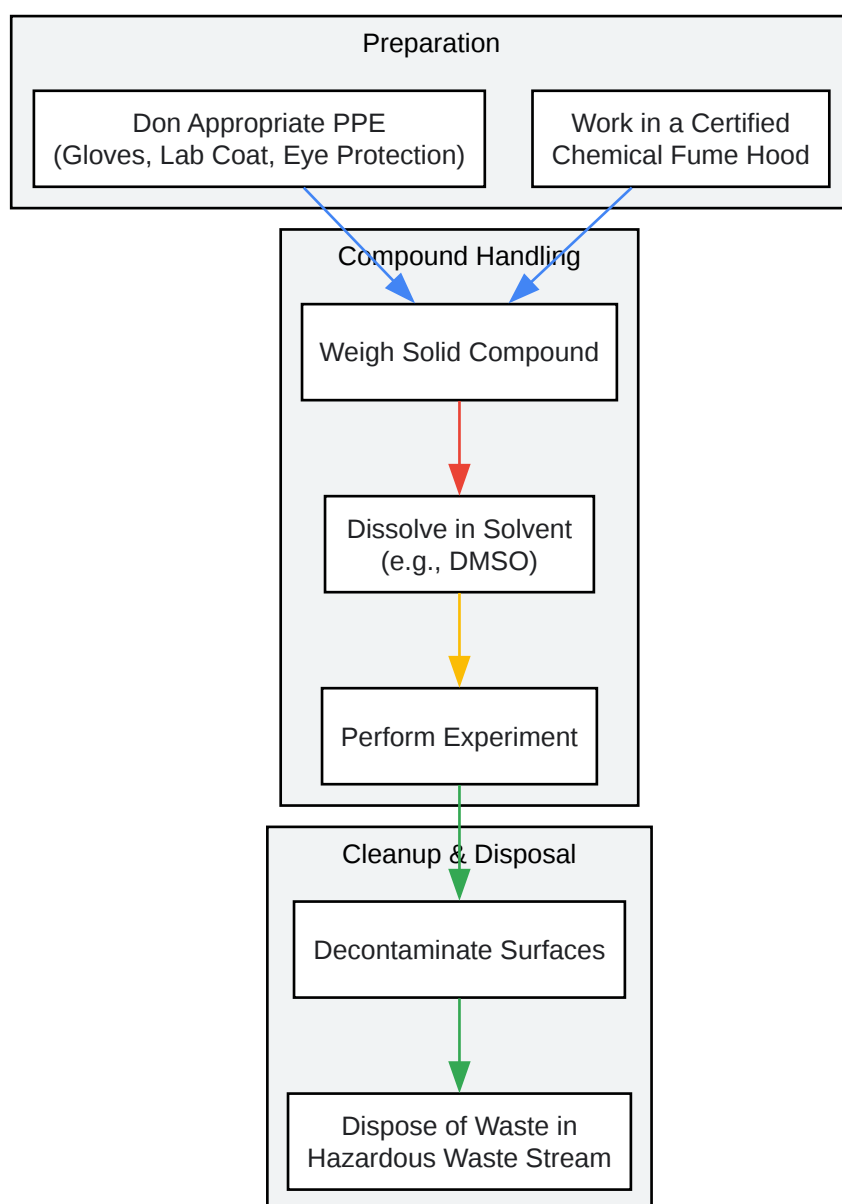
4. Experimental Use:

- When using solutions of **GSK319347A**, continue to wear all recommended PPE.
- Avoid direct contact with skin and eyes.
- Work in a well-ventilated area. For cell culture work, manipulations should be performed in a Class II Biosafety Cabinet.

5. Decontamination and Disposal:

- All disposable materials that have come into contact with **GSK319347A** (e.g., pipette tips, tubes, gloves) should be collected in a designated hazardous waste container.
- Wipe down all work surfaces with an appropriate deactivating agent or 70% ethanol.
- Dispose of all waste in accordance with institutional and local regulations for chemical waste. Do not dispose of down the drain.

Safe Handling Workflow



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